

Application Notes and Protocols for UU-T02

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Compound of Interest

Compound Name: UU-T02

Cat. No.: B611609

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A Selective Inhibitor of the β -Catenin/T-Cell Factor Interaction

Audience: Researchers, scientists, and drug development professionals.

Introduction: **UU-T02** is a potent and selective small-molecule inhibitor of the protein-protein interaction between β -catenin and T-cell factor (Tcf).[1][2][3][4] This interaction is a critical downstream step in the canonical Wnt signaling pathway, which is frequently hyperactivated in various cancers, including colorectal cancer.[1][2] **UU-T02** offers a valuable tool for studying the biological roles of Wnt/ β -catenin signaling and for investigating its potential as a therapeutic target. These notes provide detailed protocols for the proper dissolution and storage of **UU-T02** to ensure its stability and efficacy in experimental settings.

Quantitative Data Summary

The following table summarizes the key quantitative parameters of **UU-T02**.

Parameter	Value	Notes
Binding Affinity (K _i)	1.36 μ M	For β -catenin/Tcf protein-protein interaction.[1][2]
IC ₅₀ Values	6.3 μ M (β -catenin/Tcf4)	Demonstrates potent inhibition of the target interaction.[1][2]
680 μ M (β -catenin/E-cadherin)	Shows high selectivity over the E-cadherin interaction.[1][2]	
210 μ M (β -catenin/APC-R3)	Shows high selectivity over the APC interaction.[1][2]	
Solubility	125 mg/mL in DMSO (187.94 mM)	Requires sonication for complete dissolution.[1][2]
Molecular Weight	665.09 g/mol	[2][3]
Molecular Formula	C ₃₃ H ₃₃ ClN ₄ O ₉	[2][3]

Experimental Protocols

Protocol for Dissolving UU-T02

Materials:

- **UU-T02** powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- **Pre-treatment of Vials:** To minimize hydrolysis, ensure all vials and equipment are dry. If possible, use vials that have been baked to remove residual moisture.

- Aliquot **UU-T02**: Before opening, allow the vial of **UU-T02** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture onto the compound.
- Solvent Addition: Add the desired volume of anhydrous DMSO to the vial containing the **UU-T02** powder to achieve the target concentration. For example, to prepare a 10 mM stock solution, add the appropriate volume of DMSO as calculated from the mass of **UU-T02**.
- Initial Mixing: Briefly vortex the solution to ensure the powder is well-suspended in the DMSO.
- Sonication: Place the vial in an ultrasonic bath. Sonicate the solution until the **UU-T02** is completely dissolved.^{[1][2]} Visual inspection against a light source should show a clear solution with no visible particulates. The duration of sonication may vary but is typically a few minutes. Note: Avoid excessive heating of the sample during sonication.
- Final Mixing and Aliquoting: After dissolution, vortex the solution gently one final time. For long-term storage, it is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

Protocol for Storing UU-T02

Storage of Solid Compound:

- Long-term (months to years): Store the lyophilized powder at -20°C in a tightly sealed container, protected from light.^{[2][3]}
- Short-term (days to weeks): The solid can be stored at 4°C.^[3]

Storage of Stock Solutions:

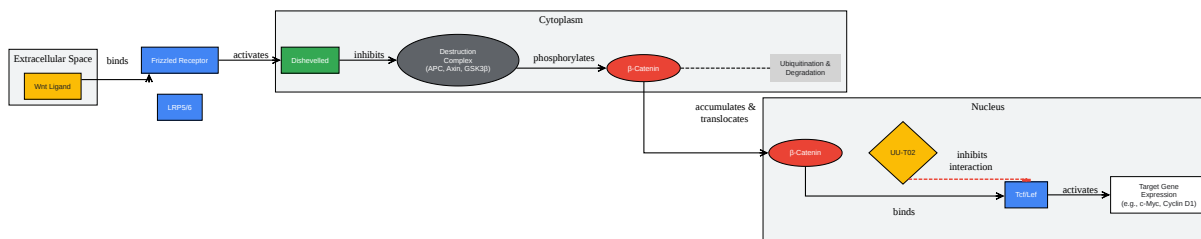
- Long-term (up to 6 months): Store the DMSO stock solution at -80°C.^[1]
- Short-term (up to 1 month): For more frequent use, aliquots can be stored at -20°C.^[1]

Important Considerations:

- Hygroscopic Nature: DMSO is hygroscopic. Use freshly opened or properly stored anhydrous DMSO to prepare stock solutions.[1]
- Avoid Freeze-Thaw Cycles: Repeated freezing and thawing can lead to the degradation of the compound. Aliquoting into single-use volumes is critical for maintaining the integrity of the stock solution.
- Light Sensitivity: Protect both the solid compound and stock solutions from direct light.

Visualizations

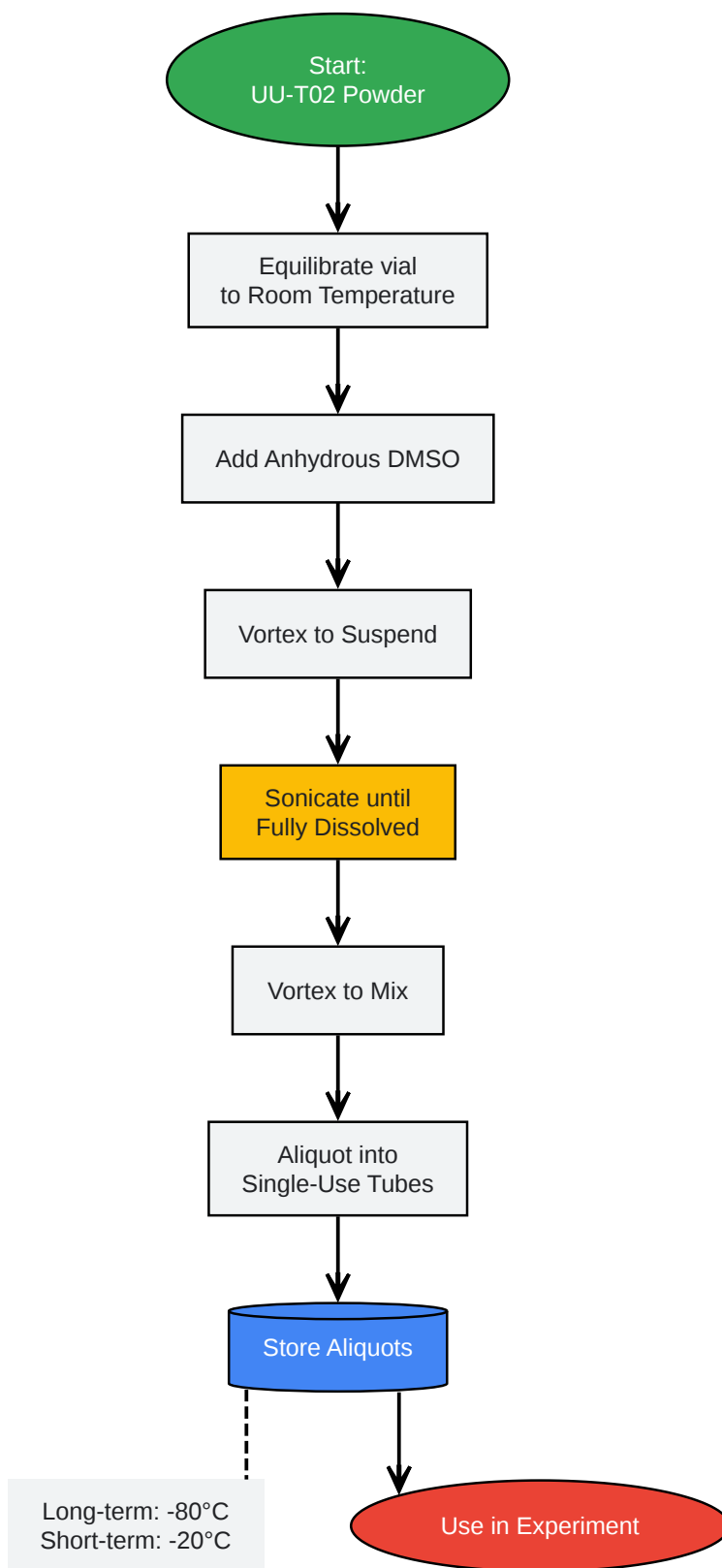
Wnt/ β -Catenin Signaling Pathway and Inhibition by UU-T02



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Caption: Inhibition of the Wnt/ β -catenin pathway by **UU-T02**.

Experimental Workflow for UU-T02 Stock Preparation and Use



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Caption: Workflow for preparing and storing **UU-T02** stock solutions.

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